

N-Boc-N-bis(PEG4-azide) molecular weight and formula

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Compound of Interest

Compound Name: N-Boc-N-bis(PEG4-azide)

Cat. No.: B609472

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An In-depth Technical Guide on N-Boc-N-bis(PEG4-azide)

For researchers, scientists, and professionals in drug development, a precise understanding of chemical reagents is paramount. This guide provides core technical data on **N-Boc-N-bis(PEG4-azide)**, a branched polyethylene glycol (PEG) derivative.

Core Molecular Data

N-Boc-N-bis(PEG4-azide) is a valuable tool in bioconjugation and drug delivery research. Its structure features two terminal azide groups, enabling reactions via Click Chemistry, and a Boc-protected amine, which can be deprotected under acidic conditions.^[1] This trifunctional nature allows for the synthesis of complex bioconjugates and PROTACs.^[2]

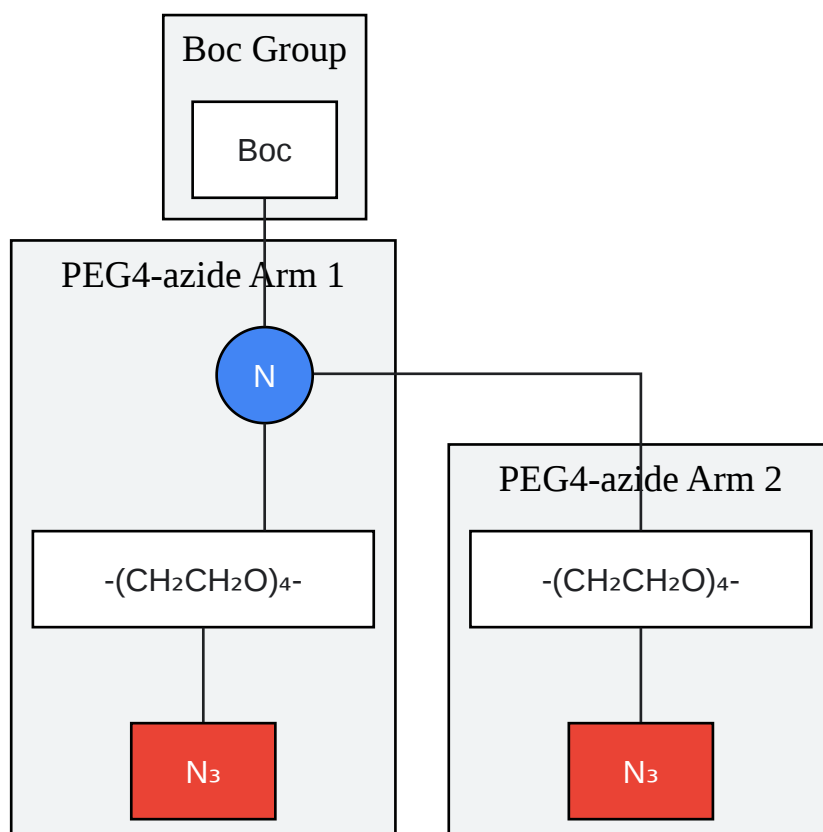
The key quantitative data for this molecule are summarized in the table below.

Property	Value
Chemical Formula	C ₂₅ H ₄₉ N ₇ O ₁₀
Molecular Weight	607.70 g/mol
CAS Number	2055041-25-1

Data sourced from multiple chemical suppliers and databases.^{[2][3][4]}

Chemical Structure

The structural arrangement of **N-Boc-N-bis(PEG4-azide)** is depicted in the following diagram. This visualization clarifies the spatial relationship between the Boc-protected amine and the two PEG4-azide arms.



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Caption: Chemical structure of **N-Boc-N-bis(PEG4-azide)**.

Experimental Protocols

While specific experimental protocols are highly dependent on the application, a general workflow for the use of **N-Boc-N-bis(PEG4-azide)** in a bioconjugation experiment is outlined below. This serves as a foundational methodology that can be adapted for specific research needs.



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Caption: General workflow for bioconjugation using **N-Boc-N-bis(PEG4-azide)**.

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References

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